

Safe handling and storage of cobalt(II) acetylacetonate

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Compound of Interest

Compound Name: Cobalt(II) acetylacetonate

Cat. No.: B1366596

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Technical Support Center: Cobalt(II) Acetylacetonate

This guide provides essential safety information, troubleshooting protocols, and frequently asked questions for the safe handling and storage of **cobalt(II) acetylacetonate**. It is intended for laboratory personnel, researchers, and professionals in drug development who may work with this compound.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **cobalt(II) acetylacetonate**?

A1: **Cobalt(II) acetylacetonate** is a hazardous chemical. The primary hazards include:

- Acute Toxicity: Harmful if swallowed.[1]
- Skin and Eye Irritation: Causes skin irritation and serious eye damage.[2][3][4]
- Sensitization: May cause an allergic skin reaction and may cause allergy or asthma symptoms or breathing difficulties if inhaled.[1][3]
- Carcinogenicity: Cobalt compounds are suspected of causing cancer.[2][3]
- Reproductive Toxicity: May damage fertility or the unborn child.[3][5]

- Moisture Sensitivity: The compound is sensitive to moisture.[2][3]

Q2: What personal protective equipment (PPE) is required when handling **cobalt(II) acetylacetonate**?

A2: Appropriate PPE must be worn at all times when handling this compound. This includes:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[2] Chemical resistant gloves are recommended.[3]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [2] Handling should be done in a well-ventilated area, preferably in a chemical fume hood.[3]

Q3: What are the proper storage conditions for **cobalt(II) acetylacetonate**?

A3: **Cobalt(II) acetylacetonate** should be stored in a tightly closed container in a cool, dry, and well-ventilated place.[2][3][4][5] It is moisture-sensitive and should be protected from exposure to moist air or water.[2]

Q4: What materials are incompatible with **cobalt(II) acetylacetonate**?

A4: Avoid contact with strong oxidizing agents, halogens, and strong acids.[2][6]

Q5: What should I do in case of a spill?

A5: In the event of a spill, you should:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE) as outlined in Q2.

- Avoid generating dust.[\[2\]](#)
- Carefully sweep or vacuum up the material and place it into a suitable, labeled disposal container.[\[2\]](#)
- Clean the affected area thoroughly.

Q6: What are the first-aid measures for exposure to **cobalt(II) acetylacetonate**?

A6:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[\[2\]](#)[\[3\]](#)
- Skin Contact: Flush skin with plenty of water and soap.[\[3\]](#) Remove contaminated clothing and shoes. Get medical aid if irritation develops or persists.[\[2\]](#)
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and get medical aid immediately.[\[2\]](#)[\[3\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[2\]](#)[\[3\]](#)

Troubleshooting Guides

Issue: The **cobalt(II) acetylacetonate** has changed color or appears clumpy.

- Possible Cause: The material is moisture-sensitive.[\[2\]](#)[\[3\]](#) Color change or clumping can indicate exposure to moisture and potential degradation of the product.
- Solution:
 - Ensure the container is always tightly sealed when not in use.
 - Store the container in a desiccator or a dry box to minimize moisture exposure.
 - If the material's integrity is in question, it is best to dispose of it according to your institution's hazardous waste guidelines and use a fresh, unopened container for your

experiment.

Issue: I am experiencing respiratory irritation when working with the powder.

- Possible Cause: Inhalation of the dust is known to cause respiratory tract irritation.^[2]
- Solution:
 - Always handle **cobalt(II) acetylacetonate** powder in a certified chemical fume hood to minimize inhalation exposure.^[3]
 - Ensure your respiratory protection is adequate. If irritation persists, you may need a higher level of respiratory protection. Consult your institution's environmental health and safety (EHS) department.
 - If you feel unwell, move to fresh air immediately and seek medical attention.^{[2][3]}

Quantitative Data Summary

While specific occupational exposure limits for **cobalt(II) acetylacetonate** have not been established, the limits for cobalt and its inorganic compounds are used as a guideline.

Parameter	Value	Agency	Notes
ACGIH TLV (TWA)	0.02 mg/m ³ (as Co)	ACGIH	For cobalt and inorganic compounds. [3]
OSHA PEL (TWA)	0.1 mg/m ³ (as Co)	OSHA	For cobalt metal dust and fume.[7][8]
NIOSH REL (TWA)	0.05 mg/m ³ (as Co)	NIOSH	For cobalt metal dust and fume.[7][8]
ACGIH BEI	15 µg/L	ACGIH	Cobalt in urine at the end of shift at the end of the workweek.[4]
Melting Point	165 - 170 °C	Not Applicable	[9]
Storage Temperature	Cool, Dry Place	Not Applicable	Store at room temperature.[2][5][10]

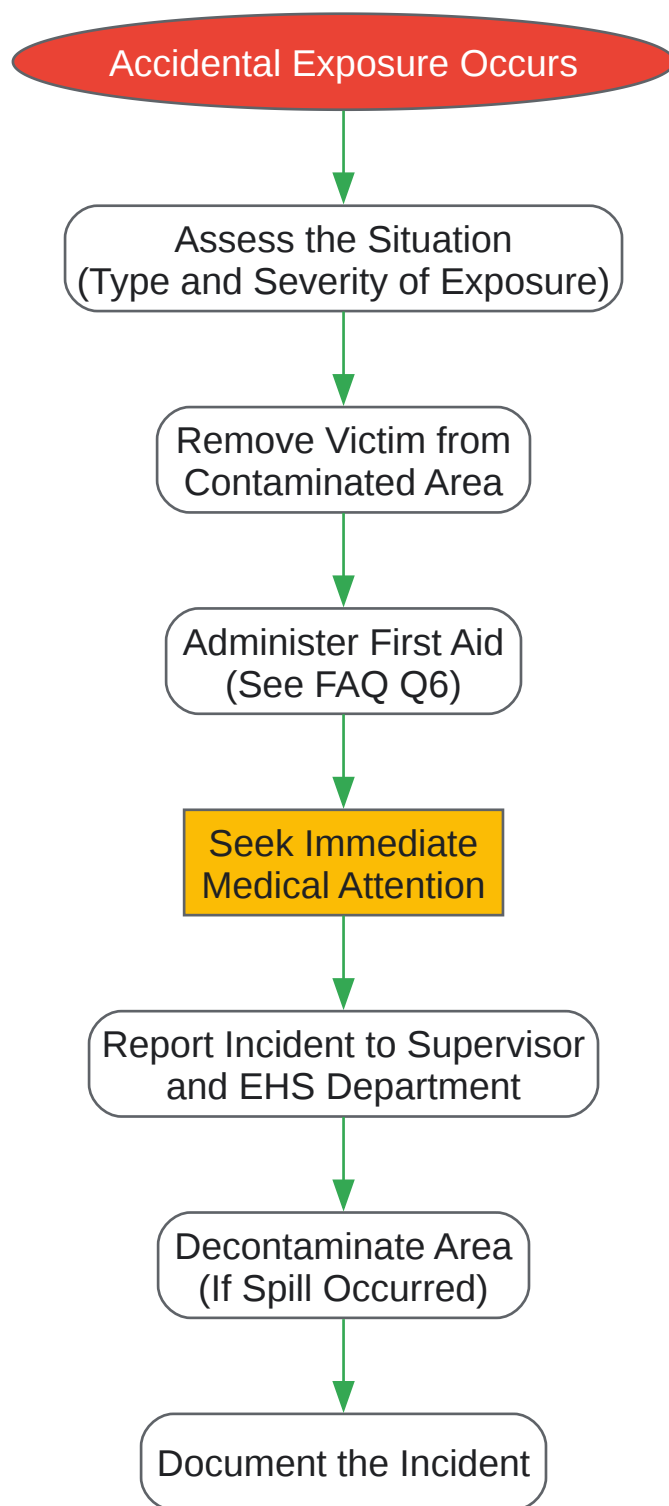
ACGIH TLV: American Conference of Governmental Industrial Hygienists Threshold Limit Value; OSHA PEL: Occupational Safety and Health Administration Permissible Exposure Limit; NIOSH REL: National Institute for Occupational Safety and Health Recommended Exposure Limit; BEI: Biological Exposure Index; TWA: Time-Weighted Average.

Experimental Protocols

Detailed experimental protocols are highly specific to the research being conducted. It is imperative to consult the specific experimental procedure you are following and to conduct a thorough risk assessment before beginning any work. Always adhere to your institution's safety guidelines.

Visual Workflow for Accidental Exposure

Below is a logical workflow for responding to an accidental exposure to **cobalt(II) acetylacetonate**.



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Caption: Workflow for Accidental Exposure Response.

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